

A Technical Guide to Commercially Available Melagatran-d11 for Research Applications

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Compound of Interest					
Compound Name:	Melagatran-d11				
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercially available sources of **Melagatran-d11**, a deuterated internal standard crucial for the accurate quantification of the direct thrombin inhibitor, Melagatran. This document outlines the technical specifications of **Melagatran-d11**, details relevant experimental protocols for its use in bioanalytical assays, and illustrates its mechanism of action within the coagulation cascade.

Commercially Available Sources and Technical Data

Melagatran-d11 is available from a limited number of specialized chemical suppliers. The following table summarizes the key quantitative data for **Melagatran-d11** available from identified commercial sources. It is important to note that a specific CAS Registry Number for **Melagatran-d11** is not consistently provided by suppliers; instead, the CAS number for the unlabeled parent compound, Melagatran (159776-70-2), is often referenced.[1][2]



Supplier	Product Code	Molecular Formula	Molecular Weight (g/mol)	Available Pack Sizes	Purity & Isotopic Enrichment
Pharmaffiliate s	PA STI 058080	C22H20D11N5 O4	440.58	Inquire for details	High purity; specific isotopic enrichment is lot-dependent and provided on the Certificate of Analysis.
LGC Standards (distributor for Toronto Research Chemicals - TRC)	TRC- M208452	C22D11H20N5 O4	440.58	0.25 mg, 2.5 mg	High purity; specific isotopic enrichment is lot-dependent and provided on the Certificate of Analysis.[1]

Note: Purity and isotopic enrichment are critical parameters for an internal standard. While suppliers guarantee high purity, the exact percentages for both chemical purity and isotopic enrichment are detailed on the lot-specific Certificate of Analysis (CoA) which is provided with the product upon purchase. Researchers should always consult the CoA for the most accurate information.

Experimental Protocols: Bioanalysis of Melagatran using Melagatran-d11

Melagatran-d11 is primarily used as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the quantification of Melagatran in biological matrices such as plasma and urine. The following protocols are adapted from published



bioanalytical methods for Melagatran and are directly applicable for the use of **Melagatran-d11**.

Sample Preparation: Solid-Phase Extraction (SPE) from Human Plasma

This protocol outlines a common method for extracting Melagatran and its internal standard, **Melagatran-d11**, from human plasma prior to LC-MS/MS analysis.

- Sample Pre-treatment: To 200 μL of human plasma, add 25 μL of a **Melagatran-d11** internal standard working solution (concentration to be optimized based on the expected range of Melagatran concentrations in the samples). Vortex for 10 seconds.
- Acidification: Add 200 µL of 2% formic acid in water and vortex for 10 seconds.
- SPE Cartridge Conditioning: Condition an Oasis HLB 1 cc (30 mg) SPE cartridge with 1 mL of methanol followed by 1 mL of water.
- Sample Loading: Load the pre-treated plasma sample onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 1 mL of 5% methanol in water.
- Elution: Elute the analytes with 1 mL of methanol.
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a stream of nitrogen at 40°C. Reconstitute the residue in 200 µL of the mobile phase.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

This section provides typical LC-MS/MS parameters for the analysis of Melagatran and **Melagatran-d11**.

- Liquid Chromatography:
 - Column: A C18 analytical column (e.g., 50 x 2.1 mm, 3.5 μm particle size).
 - Mobile Phase A: 0.1% Formic Acid in Water.



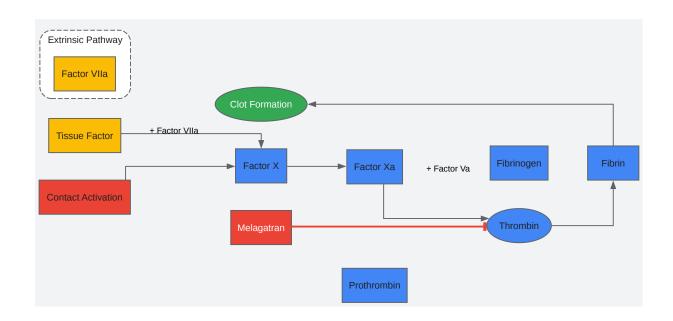
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: A linear gradient starting at a low percentage of mobile phase B, increasing to a
 higher percentage to elute the analytes, followed by a re-equilibration step. The exact
 gradient program should be optimized for the specific column and system.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 10 μL.
- Tandem Mass Spectrometry:
 - Ionization Mode: Electrospray Ionization (ESI), Positive Mode.
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Melagatran:m/z 430.2 → 227.1
 - Melagatran-d11:m/z 441.3 → 238.2
 - Instrument Parameters: Dwell time, collision energy, and other MS parameters should be optimized for the specific instrument to achieve maximum sensitivity and specificity.

Signaling Pathway and Experimental Workflow Visualizations

Mechanism of Action: Melagatran's Inhibition of the Coagulation Cascade

Melagatran is a direct thrombin inhibitor. It binds to the active site of thrombin, preventing the conversion of fibrinogen to fibrin, a critical step in the formation of a blood clot. The following diagram illustrates the central role of thrombin in the coagulation cascade and the point of inhibition by Melagatran.





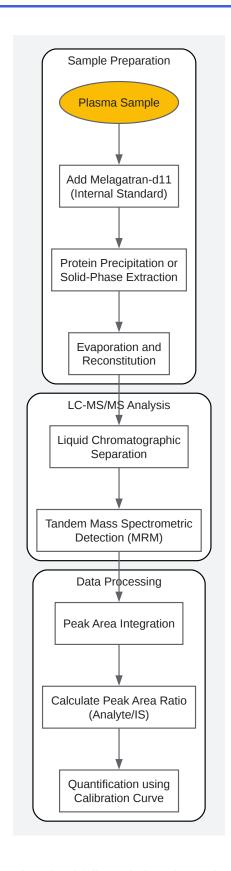
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Caption: Melagatran directly inhibits Thrombin, blocking the final step of the common coagulation pathway.

Experimental Workflow: Bioanalytical Sample Preparation and Analysis

The following diagram outlines the logical flow of a typical bioanalytical experiment for the quantification of Melagatran using **Melagatran-d11** as an internal standard.





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Caption: Workflow for the bioanalysis of Melagatran using a deuterated internal standard.



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References

- 1. Melagatran-d11 | TRC-M208452-0.25MG | LGC Standards [lgcstandards.com]
- 2. Melagatran | C22H31N5O4 | CID 183797 PubChem [pubchem.ncbi.nlm.nih.gov]
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